

Technical Safety Guide: 3,4-Bis(difluoromethoxy)benzaldehyde

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Compound of Interest

Compound Name: 3,4-Bis(difluoromethoxy)benzaldehyde

Cat. No.: B143430

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is an aggregated technical guide and not a certified Safety Data Sheet (SDS). A complete, official SDS for **3,4-Bis(difluoromethoxy)benzaldehyde** was not available through public searches. The information herein is compiled from various chemical supplier databases and is intended for informational purposes by qualified professionals. Always consult the official SDS from your supplier before handling this chemical.

Chemical Identification and Properties

This section summarizes the key physical and chemical properties of **3,4-Bis(difluoromethoxy)benzaldehyde**.

Property	Value	Source
IUPAC Name	3,4-bis(difluoromethoxy)benzaldehyde	[1]
CAS Number	127842-54-0	[1][2][3]
Molecular Formula	C ₉ H ₆ F ₄ O ₃	[4]
Molecular Weight	238.14 g/mol	[4]
Appearance	Colorless to light yellow liquid; Solid or liquid	[1][4]
Boiling Point	265.8 ± 35.0 °C at 760 Torr; 75-80 °C at 0.15 mmHg	[4]
Density	1.387 ± 0.06 g/cm ³ (20 °C)	[4]
Flash Point	111.1 ± 20.8 °C	[4]
Melting Point	-15 °C	[4]
Purity	97%	[1]
Solubility	Chloroform (Slightly), Methanol (Slightly)	[4]
InChI Key	IPHURZAZBKLMQJ-UHFFFAOYSA-N	[1]

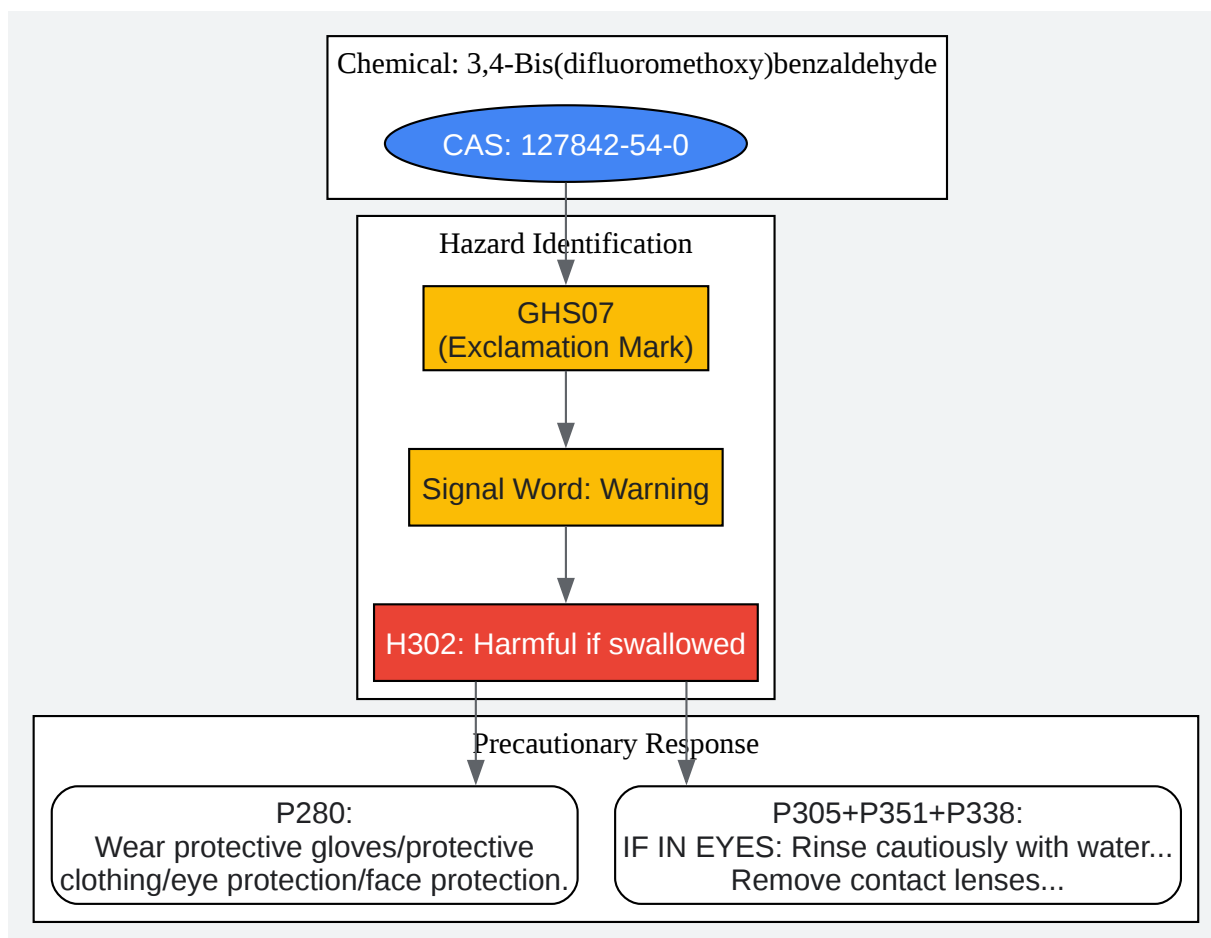
Hazard Identification and Safety Information

Limited direct hazard information is available for **3,4-Bis(difluoromethoxy)benzaldehyde**. The following data is based on information from chemical suppliers.

Hazard Category	Information	Source
GHS Pictogram	GHS07 (Exclamation mark)	[1]
Signal Word	Warning	[1]
Hazard Statements	H302: Harmful if swallowed	[1]
Precautionary Statements	P280, P305, P338, P351	[1]

For related compounds, such as 3-(Difluoromethoxy)benzaldehyde and 2,4-Bis(difluoromethoxy)benzaldehyde, the following hazards are also identified: H315 (Causes skin irritation), H319 (Causes serious eye irritation), and H335 (May cause respiratory irritation).[\[5\]](#)[\[6\]](#)[\[7\]](#) Given the structural similarity, it is prudent to handle **3,4-Bis(difluoromethoxy)benzaldehyde** with similar precautions.

GHS Hazard Communication Flowchart

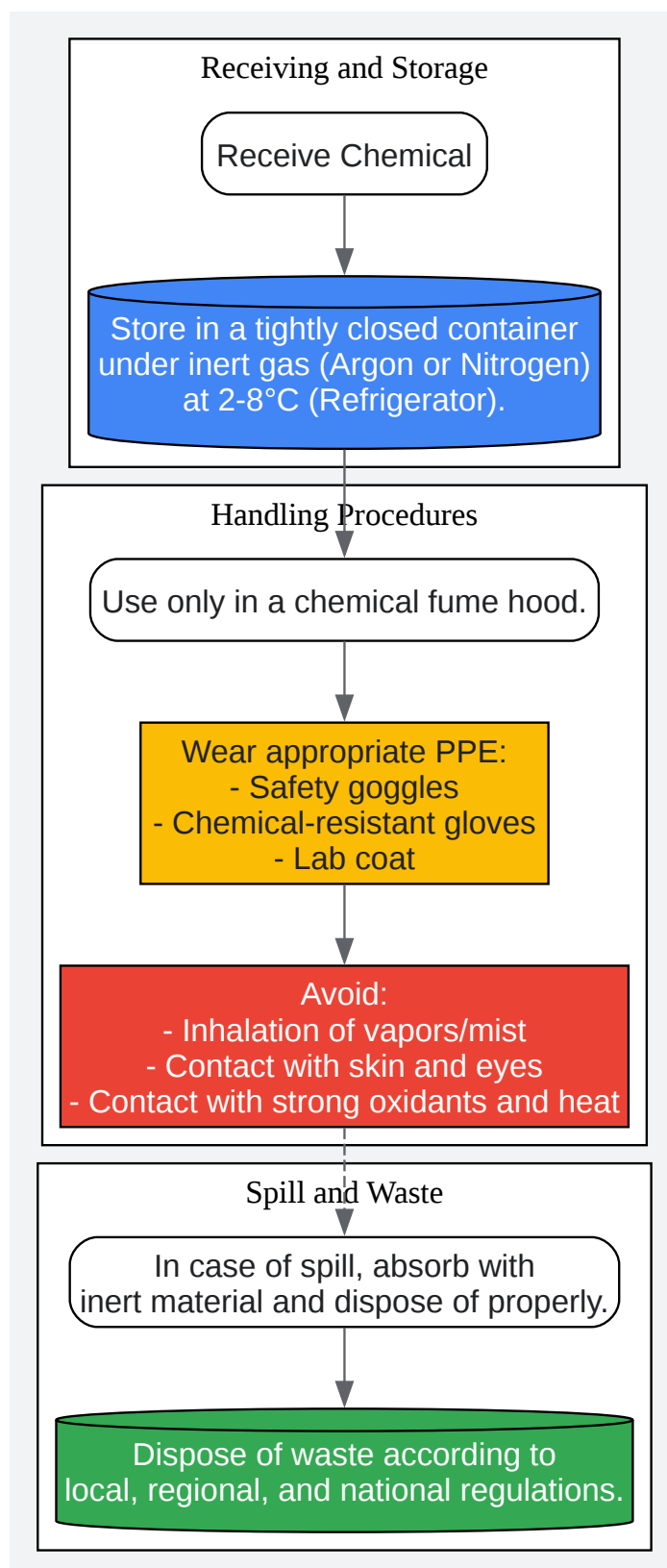


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Caption: GHS Hazard Communication for **3,4-Bis(difluoromethoxy)benzaldehyde**.

Handling, Storage, and Personal Protective Equipment (PPE)

Safe Handling and Storage Workflow



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Caption: Recommended workflow for handling and storing the chemical.

Based on available data, the following practices are recommended:

- Handling: This product should be handled by, or under the close supervision of, individuals properly qualified in the handling and use of potentially hazardous chemicals.[5] Use only in a chemical fume hood.[5] Avoid inhalation and contact with skin and eyes.[4]
- Storage: Store in a cool, well-ventilated area in a tightly closed container.[6] It is recommended to store under an inert gas like nitrogen or argon at 2-8°C.[4]
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear safety goggles.[5]
 - Skin Protection: Wear chemical-resistant gloves and a laboratory coat.[5]
 - Respiratory Protection: If used outside of a fume hood or if vapors/mists are generated, use an approved respirator.

First Aid Measures

The following first-aid measures are based on general recommendations for similar chemicals and should be confirmed with a certified SDS.

Exposure Route	First Aid Measures	Source
Inhalation	Remove to fresh air. If symptoms persist, seek medical attention.	[5] [6]
Skin Contact	Immediately wash with plenty of soap and water for at least 15 minutes while removing contaminated clothing.	[5] [6]
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes. Seek medical attention.	[5] [6]
Ingestion	Wash out mouth with water. Do not induce vomiting. Seek immediate medical attention.	[5] [6]

Experimental Protocols

No specific safety or toxicological experimental protocols for **3,4-Bis(difluoromethoxy)benzaldehyde** were found in the public domain. However, a general synthesis procedure is described, which provides context for its preparation in a laboratory setting.

General Synthesis Protocol

Objective: To synthesize **3,4-Bis(difluoromethoxy)benzaldehyde** from 3,4-dihydroxybenzaldehyde.

Materials:

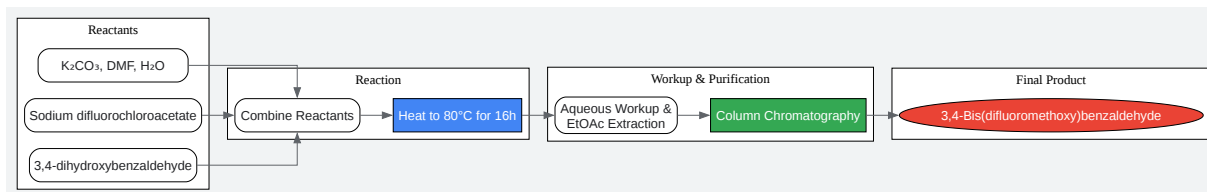
- 3,4-dihydroxybenzaldehyde
- Sodium difluorochloroacetate
- Potassium carbonate

- Dimethylformamide (DMF)
- Water
- Ethyl acetate (EtOAc)
- Brine

Procedure:

- A suspension of 3,4-dihydroxybenzaldehyde, potassium carbonate, and a small amount of water in DMF is prepared in a reaction vessel.
- Sodium difluorochloroacetate is added to the suspension.
- The reaction mixture is heated to 80°C and maintained for approximately 16 hours.
- After cooling to room temperature, the mixture is diluted with water.
- The aqueous phase is extracted with ethyl acetate.
- The combined organic phases are washed sequentially with water and brine, then dried and concentrated.
- The crude product is purified by column chromatography to yield **3,4-bis(difluoromethoxy)benzaldehyde** as a colorless oil.^[2]

Synthesis Workflow Diagram



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Caption: General workflow for the synthesis of the target compound.

Toxicological and Ecological Information

No specific toxicological or ecological data for **3,4-Bis(difluoromethoxy)benzaldehyde** was found. The toxicological properties have not been fully investigated.[8] As it is harmful if swallowed (H302), it should be handled with care, and release into the environment should be avoided.[1]

Stability and Reactivity

- Stability: Stable under normal storage conditions.[4]
- Incompatible Materials: Strong oxidizing agents, strong acids.[6]
- Hazardous Decomposition Products: Combustion may produce toxic fumes of carbon monoxide, carbon dioxide, and hydrogen fluoride.[5][6]

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